

MMP2-IN-2 not inhibiting MMP-2 activity

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Compound of Interest

Compound Name: *MMP2-IN-2*

Cat. No.: *B1680237*

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Technical Support Center: MMP2-IN-2

Welcome to the technical support center for **MMP2-IN-2**. This resource provides troubleshooting guidance and answers to frequently asked questions to help researchers, scientists, and drug development professionals effectively use **MMP2-IN-2** in their experiments.

Product Information: MMP2-IN-2 at a Glance

For quick reference, the following table summarizes the key specifications of **MMP2-IN-2**.

Property	Value
Target	MMP-2 (Matrix Metalloproteinase-2)
IC50 (MMP-2)	4.2 μ M[1]
Other Inhibited MMPs (IC50)	MMP-13 (12 μ M), MMP-9 (23.3 μ M), MMP-8 (25 μ M)[1]
Mechanism of Action	Binds to the active site of MMP-2, likely chelating the catalytic zinc ion essential for its activity.[2]
Primary Applications	Cancer research (inhibiting tumor invasion and metastasis), cardiovascular disease research, fibrosis research.[2][3][4]

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **MMP2-IN-2**?

A1: The appropriate solvent for **MMP2-IN-2** will depend on the specific formulation provided by the manufacturer. It is crucial to refer to the solubility information on the product's datasheet. For long-term storage, it is recommended to aliquot the stock solution and store it at -80°C for up to six months or at -20°C for one month, protected from light, to prevent degradation from repeated freeze-thaw cycles.[1]

Q2: Is **MMP2-IN-2** selective for MMP-2?

A2: **MMP2-IN-2** is a potent inhibitor of MMP-2, but it also shows inhibitory activity against other matrix metalloproteinases, including MMP-13, MMP-9, and MMP-8, at higher concentrations.[1] Therefore, while it is potent against MMP-2, it is not entirely selective. The selectivity of MMP inhibitors is a critical factor in research to avoid off-target effects.[5]

Q3: How does **MMP2-IN-2** inhibit MMP-2 activity?

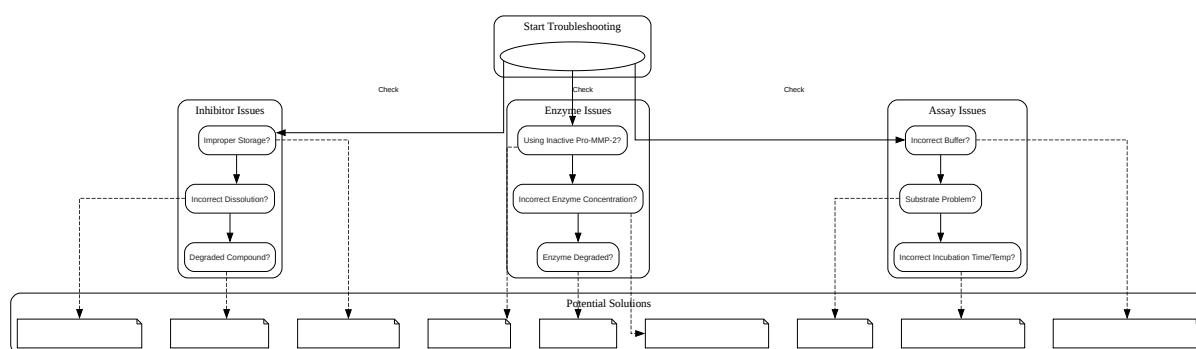
A3: MMP-2 is a zinc-dependent endopeptidase, meaning it requires a zinc ion in its active site to function.[2][3] **MMP2-IN-2**, like many small molecule MMP inhibitors, is thought to work by binding to the active site of the enzyme and chelating this essential zinc ion, thereby blocking its catalytic activity.[2]

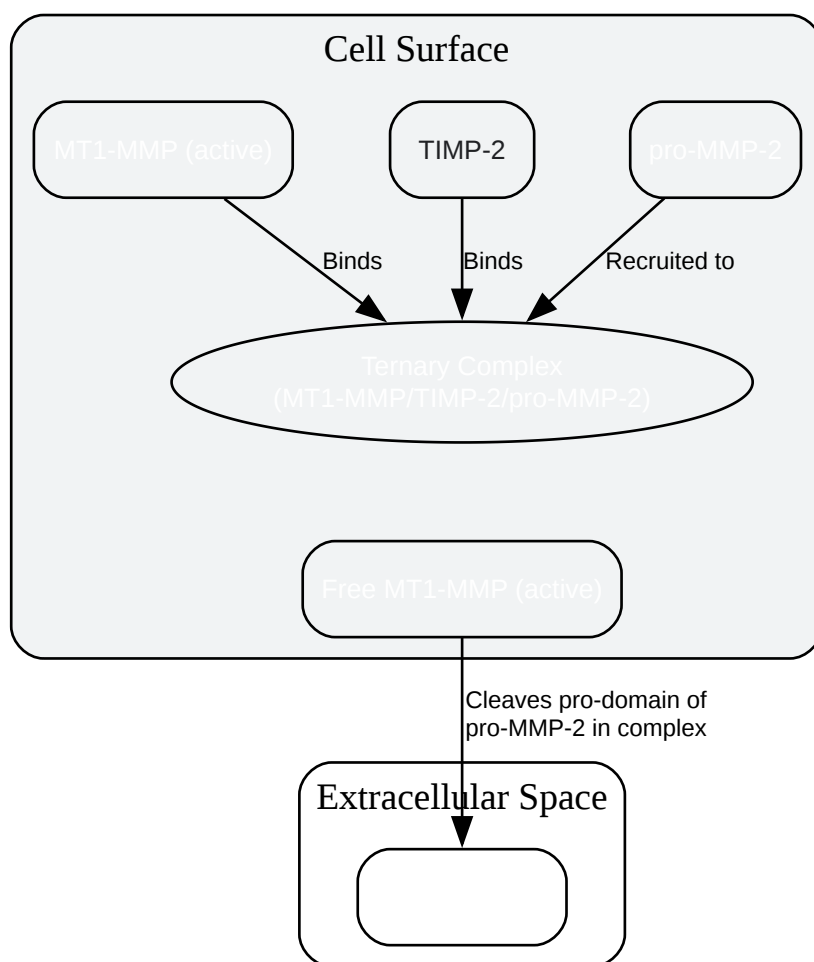
Q4: What is the role of MMP-2 in physiological and pathological processes?

A4: MMP-2 is involved in the breakdown of the extracellular matrix, which is crucial for normal processes like embryonic development, tissue remodeling, and wound healing.[4][6] However, its overactivity is implicated in various diseases, including cancer metastasis, where it helps cancer cells invade surrounding tissues, and in cardiovascular diseases by contributing to the remodeling of blood vessels.[2][3]

Troubleshooting Guide: MMP2-IN-2 Not Inhibiting MMP-2 Activity

If you are observing a lack of MMP-2 inhibition in your experiments with **MMP2-IN-2**, this guide will walk you through potential causes and solutions.





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